

N-Methyldiethanolamine molecular formula and weight

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Compound of Interest

Compound Name: *N-Methyldiethanolamine*

Cat. No.: *B056640*

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N-Methyldiethanolamine: Physicochemical Properties

For immediate reference, the molecular formula of **N-Methyldiethanolamine** (MDEA) is $C_5H_{13}NO_2$, and its molecular weight is approximately 119.16 g/mol .

This guide provides a concise summary of the core physicochemical properties of **N-Methyldiethanolamine** (MDEA), a tertiary amine widely utilized in various industrial and chemical processes. The data presented is intended for researchers, scientists, and professionals in drug development and other scientific fields.

Core Chemical Data

The fundamental molecular data for **N-Methyldiethanolamine** is summarized in the table below. This information is critical for stoichiometric calculations, formulation development, and analytical characterization.

| Property | Value | References |
|--|--|-----------------|
| Molecular Formula | C ₅ H ₁₃ NO ₂ | [1][2][3][4][5] |
| CH ₃ N(C ₂ H ₄ OH) ₂ | [1][4][6] | |
| Molecular Weight | 119.16 g/mol | [2][4][6] |
| 119.164 g·mol ⁻¹ | [1][3] | |
| 119.1622 g/mol | [5] | |
| CAS Number | 105-59-9 | [2][3][5] |
| IUPAC Name | 2-[2-hydroxyethyl(methyl)amino]ethanol | [4][6] |

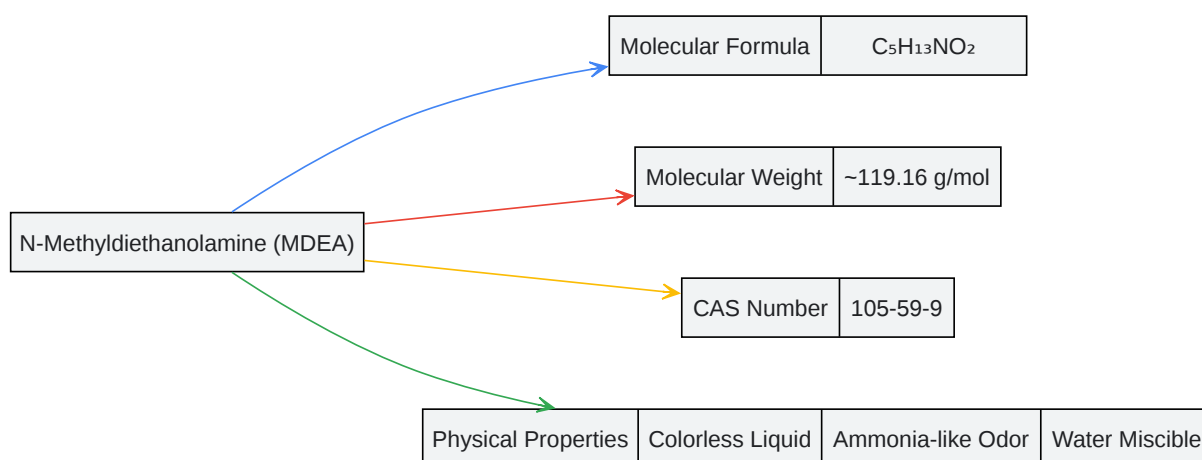
Physicochemical Characteristics

N-Methyldiethanolamine is a colorless to yellow, viscous liquid with an odor similar to ammonia.[1][2][7] It is miscible with water, ethanol, and benzene.[1][3] MDEA combines the chemical properties of both amines and alcohols, allowing it to undergo reactions typical of both functional groups, such as forming quaternary amine salts, soaps, and esters.[2]

| Property | Value |
|---------------------|---------------------|
| Appearance | Colorless liquid |
| Odor | Ammoniacal |
| Density | 1.038 g/mL at 25 °C |
| Melting Point | -21.00 °C |
| Boiling Point | 246-248 °C |
| Flash Point | 127 °C (261 °F) |
| Solubility in water | Miscible |

Logical Relationship Diagram

The following diagram illustrates the relationship between the different identifiers and properties of **N-Methyldiethanolamine**.



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Caption: Core identifiers and properties of **N-Methyldiethanolamine**.

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